

# A Technical Guide to the Synthetic Applications of Diethylsulfamide in Modern Organic Chemistry

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## Compound of Interest

Compound Name: Diethylsulfamide

Cat. No.: B1368387

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**Abstract:** This technical guide provides an in-depth exploration of the potential applications of N,N'-**Diethylsulfamide** (CAS No. 6104-21-8) in the field of organic synthesis. While the sulfamide moiety is recognized for its significance in medicinal chemistry, the specific utility of **diethylsulfamide** as a synthetic tool remains an area ripe for exploration. This document synthesizes established principles of sulfonamide and sulfamide chemistry to delineate the role of **diethylsulfamide** as a robust directing group in transition metal-catalyzed C-H functionalization, a stable protecting group for amines, and a foundational building block for the synthesis of more complex, high-value sulfamides. Detailed mechanistic discussions, validated experimental protocols, and comparative data are presented to provide researchers, chemists, and drug development professionals with a comprehensive resource for leveraging this versatile reagent in their synthetic endeavors.

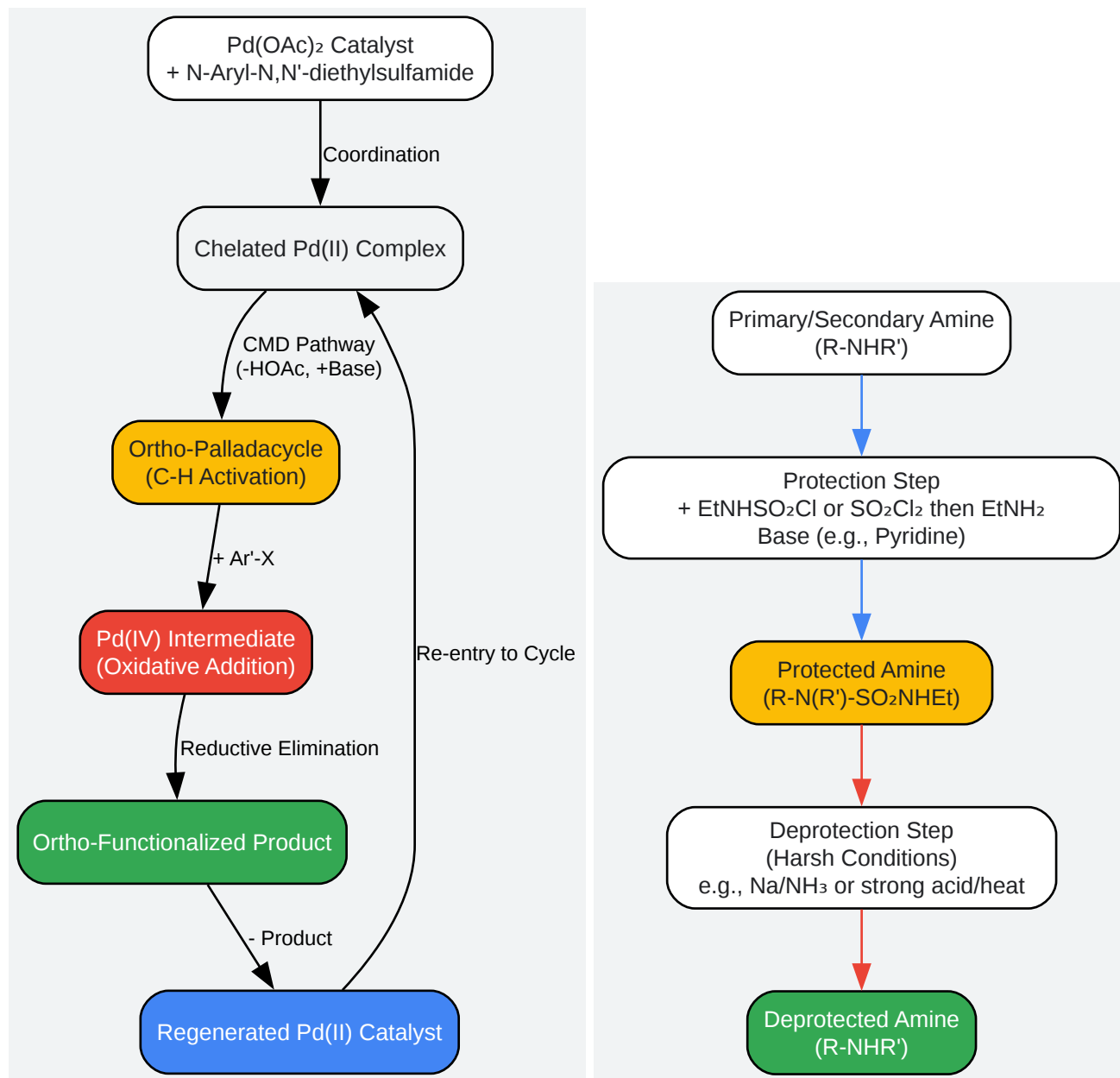
## Introduction to Diethylsulfamide: Structure and Significance

N,N'-**Diethylsulfamide** is a symmetrically substituted sulfamide characterized by a central sulfonyl group bonded to two ethylamino substituents. Its fundamental properties are summarized below.

Chemical Structure and Properties:

- Molecular Formula:  $C_4H_{12}N_2O_2S$ [\[1\]](#)

- Molecular Weight: 152.22 g/mol [1]
- IUPAC Name: N-(ethylsulfamoyl)ethanamine[1]
- Synonyms: **Diethylsulfamide**, N,N'-**Diethylsulfamide**[1]



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## References

- 1. N,N'-Diethylsulfamide | C<sub>4</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub>S | CID 219236 - PubChem [pubchem.ncbi.nlm.nih.gov]
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